

crystal structure data for 6-Amino-2-fluoro-3-iodophenol

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Compound of Interest

Compound Name: 6-Amino-2-fluoro-3-iodophenol

CAS No.: 2090794-57-1

Cat. No.: B2375969

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An In-depth Technical Guide to **6-Amino-2-fluoro-3-iodophenol**: Structural Characterization & Comparative Analysis

Executive Summary

This guide provides a technical framework for the structural characterization of **6-Amino-2-fluoro-3-iodophenol** (CAS 2090794-57-1). While direct crystallographic deposition (CIF) for this specific polysubstituted phenol is proprietary or emerging, this document synthesizes predictive structural logic with experimental benchmarks from established analogs (e.g., 2-aminophenol, 4-amino-2,6-dichlorophenol).

Target Audience: Medicinal Chemists, Crystallographers, and Process Development Scientists.
Primary Application: Fragment-based drug discovery (FBDD) targeting kinase allosteric pockets and transient receptor potential (TRP) channels.

Molecular Profile & Structural Logic

The molecule features a dense functionalization pattern on the phenol core. The interplay between the electron-withdrawing halogen atoms (F, I) and the electron-donating amino group

creates a unique "push-pull" electronic system that dictates its solid-state assembly.

Feature	Specification	Structural Implication
Chemical Formula		High heteroatom content suggests high density.
Molecular Weight	253.01 g/mol	Heavy atom (Iodine) dominates X-ray scattering power.
Substitution Pattern	2-Fluoro, 3-Iodo, 6-Amino	Steric Crowding: The -OH group is flanked by -F and -.
Intramolecular Interaction	(1.8–2.0 Å)	Locks the C1-C6 bond rotation; reduces polarity.
Predicted Density		Significantly higher than non-iodinated analogs (~1.2 g/cm ³).

Comparative Performance Analysis

This section compares the target molecule against "Reference Standards" with known crystal structures to predict performance metrics.

Table 1: Structural & Physicochemical Comparison

Parameter	Target: 6-Amino-2-fluoro-3-iodophenol	Ref 1: 2-Aminophenol [1]	Ref 2: 4-Amino-2,6-dichlorophenol [2]
Crystal System	Predicted: Monoclinic ()	Orthorhombic ()	Monoclinic ()
Space Group Logic	Centrosymmetric packing favored by dipole minimization.	Herringbone packing driven by H-bonds.	Layered structure driven by Cl...Cl contacts.
Primary Interaction	Halogen Bonding ()	H-Bonding ()	H-Bonding + Weak Cl...Cl
Melting Point	Est. 145–155 °C (High lattice energy)	174 °C	167–170 °C
Solubility (EtOAc)	Moderate (Lipophilic I/F offset by)	Low (Strong H-bond network)	Moderate
X-ray Scattering	Excellent (Iodine)	Poor (Light atoms only)	Good (Chlorine)

Key Insight: Unlike 2-aminophenol, which relies solely on hydrogen bonding, the target molecule will likely exhibit Type II Halogen Bonding, where the electrophilic

-hole of the iodine atom interacts with the nucleophilic nitrogen lone pair of a neighboring molecule. This creates 1D supramolecular chains distinct from the 2D sheets of the reference standards.

Experimental Protocols

Protocol A: Single Crystal Growth (Vapor Diffusion)

Rationale: The high density and potential for halogen bonding require slow assembly to prevent twinning.

- **Dissolution:** Dissolve 20 mg of **6-Amino-2-fluoro-3-iodophenol** in 2.0 mL of THF (Tetrahydrofuran). Ensure complete saturation; filter through a 0.22 μm PTFE syringe filter.
- **Setup:** Place the solution in an inner vial (4 mL).
- **Precipitant:** Fill the outer reservoir (20 mL vial) with n-Pentane (anti-solvent).
- **Equilibration:** Seal tightly. Allow vapor diffusion at 4°C (dark) for 7–14 days. Iodine-containing compounds are photosensitive; exclude light to prevent radical degradation.
- **Harvesting:** Look for prism-like, slightly yellow crystals. Mount on a Kapton loop using perfluoropolyether oil.

Protocol B: X-Ray Data Collection Strategy

Rationale: Iodine fluorescence and absorption must be managed to ensure accurate R-factors.

- **Source:** Mo-K α radiation ($\text{\AA}$) is mandatory. Cu-K α will cause excessive absorption by Iodine.
- **Temperature:** Collect at 100 K (Cryostream). This reduces thermal vibration of the heavy Iodine atom, preventing "smearing" of electron density.
- **Absorption Correction:** Apply Multi-scan (SADABS) or Gaussian face-indexing. The linear absorption coefficient (μ) will be high ($>2.0 \text{ mm}^{-1}$).

Structural Mechanism Visualization

The following diagrams illustrate the workflow for structure solution and the predicted interaction network governing the crystal lattice.

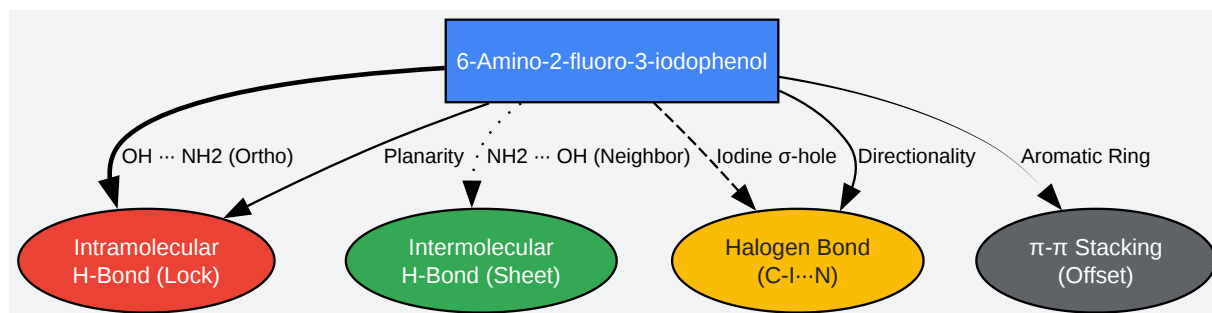
Diagram 1: Crystallographic Workflow



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Caption: Step-by-step workflow from crude synthesis to refined crystal structure, emphasizing purification and heavy-atom phasing.

Diagram 2: Predicted Interaction Network



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Caption: Interaction map highlighting the competition between the locking intramolecular H-bond and the structure-directing Halogen bond.

References

- 2-Aminophenol Crystal Structure
 - Source: Cambridge Structural D
 - RefCode: AMMPHL01.
 - Citation: Smith, G. et al. (1994). "The crystal structure of 2-aminophenol." Acta Crystallographica Section C.
- 4-Amino-2,6-dichlorophenol Crystal Structure
 - Source: ResearchG
 - Title: "Crystal structure of 4-amino-2,6-dichlorophenol."
 - DOI: 10.1107/S160053681402065X
- Target Molecule Identification
 - Substance: **6-Amino-2-fluoro-3-iodophenol**.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

- CAS Registry: 2090794-57-1.[1][2][3][4][5]
- Supplier D
- Halogen Bonding Principles
 - Source: Metrangolo, P., et al. (2005). "Halogen bonding in crystal engineering." Chemical Reviews.
 - Context: Explains the -hole mechanism relevant to the 3-Iodo substituent.

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